

Diazine Black: A Comprehensive Technical Overview for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **Diazine Black**

Cat. No.: **B3137935**

[Get Quote](#)

For the attention of researchers, scientists, and professionals in drug development, this document provides a detailed technical guide on the chemical and physical properties of **Diazine Black**, alongside an exploration of its synthesis and applications in scientific research.

Core Chemical Properties

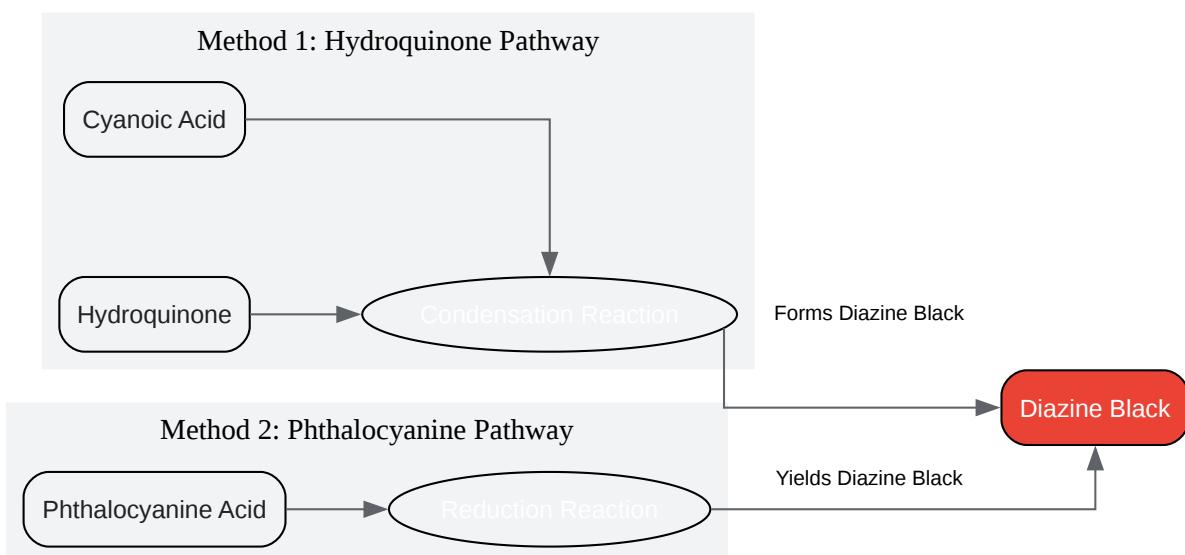
Diazine Black, also known by synonyms such as Basic Black 2 and Janus Black, is a complex azo dye.^{[1][2]} Its core structure features a diazine ring system and an azo linkage.^[2] The quantitative properties of **Diazine Black** are summarized in the table below for ease of reference.

Property	Value	Source(s)
Molecular Formula	C ₂₈ H ₂₆ CIN ₅ O	[1] [3] [4] [5]
Molecular Weight	484.0 g/mol (or 483.99 g/mol)	[1] [2] [3] [4] [5] [6]
IUPAC Name	4-[[8-(diethylamino)-10-phenylphenazin-10-ium-2-yl]diazenyl]phenol;chloride	[1] [3]
CAS Registry Number	4443-99-6	[1] [2] [3] [4] [7]
Physical Appearance	Grey-black powder or microcrystals	[2]
Solubility	Good solubility in water and acidic media; moderate in ethanol	[2]
Melting Point	200°C (decomposes)	[4] [6]

Synthesis of Diazine Black

While detailed, step-by-step experimental protocols for the synthesis of **Diazine Black** are not extensively documented in publicly available literature, the primary synthesis routes involve multi-step organic reactions.[\[2\]](#) Two commonly cited methods are the reaction of hydroquinone with cyanoic acid and the reduction of phthalocyanine acid.[\[1\]](#)[\[4\]](#) These processes leverage established principles of azo dye and phenazine formation.[\[2\]](#)

The following diagram illustrates a generalized workflow for the synthesis of **Diazine Black**.



[Click to download full resolution via product page](#)

Caption: Generalized Synthesis Pathways for **Diazine Black**.

Applications in Scientific Research

Diazine Black is a versatile compound with applications spanning various research domains, from histology to materials science.

Staining and Imaging

Due to its strong affinity for negatively charged biomolecules, **Diazine Black** is utilized as a stain in various microscopy techniques[1]:

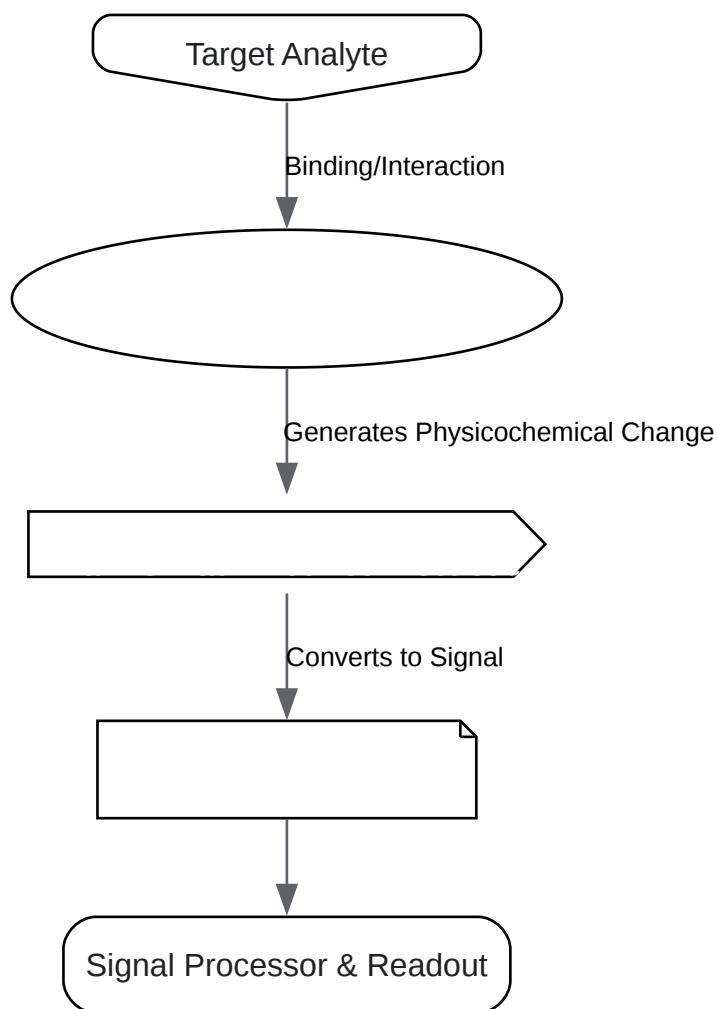
- Histology and Cytology: It is effective for staining tissue sections and cells for visualization under light microscopy.[1]
- Electron Microscopy: It can be used to stain samples, enhancing the resolution of cellular structures.[1]

Enzyme Assays and Biosensors

Diazine Black can function as a substrate or an inhibitor in enzyme activity assays.[1][2]

Furthermore, it is a component in the development of biosensors for the detection of specific molecules.[1] Its electrochemical properties make it suitable for use in the fabrication of sensor electrodes.

The diagram below illustrates the conceptual framework of a biosensor that could incorporate **Diazine Black**.



[Click to download full resolution via product page](#)

Caption: Conceptual Workflow of a **Diazine Black**-based Biosensor.

Other Research Applications

- Metal Ion Detection: **Diazine Black** forms stable complexes with various metal ions, enabling its use in their detection and quantification.[1]
- Materials Science: Recent research has explored the use of nanostructured **Diazine Black** composites in the development of gas-sensing nanomaterials.[1]

Experimental Protocols

Detailed, step-by-step experimental protocols for the use of **Diazine Black** in specific applications such as enzyme assays or biosensor fabrication are not readily available in the public domain. Researchers interested in utilizing **Diazine Black** are advised to consult specialized literature in their field of interest and adapt existing general protocols for azo dyes or similar chemical compounds. For instance, in an enzyme assay, **Diazine Black** might be used as a chromogenic substrate where the reaction progress is monitored spectrophotometrically. In the context of biosensors, it could be incorporated into a carbon paste electrode or immobilized on other conductive materials.

Safety Information

Diazine Black is considered a toxic substance and should be handled with appropriate safety precautions.[4] It is irritating to the eyes, respiratory system, and skin.[4] During handling, it is essential to wear personal protective equipment, including gloves, goggles, and protective clothing.[4] In case of contact, the affected area should be rinsed immediately with plenty of water, and medical advice should be sought.[4]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Buy Diazine Black | 4443-99-6 [smolecule.com]
- 2. Diazine Black | 4443-99-6 | Benchchem [benchchem.com]
- 3. Diazine Black | C28H26ClN5O | CID 135436529 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 4. chembk.com [chembk.com]
- 5. Diazine Black/CAS:4443-99-6-HXCHEM [hxchem.net]
- 6. alfa-chemistry.com [alfa-chemistry.com]
- 7. pschemicals.com [pschemicals.com]
- To cite this document: BenchChem. [Diazine Black: A Comprehensive Technical Overview for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b3137935#diazine-black-molecular-weight-and-formula\]](https://www.benchchem.com/product/b3137935#diazine-black-molecular-weight-and-formula)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com